

Application of TINUVIN-1130 in Transparent Polymer Films: Detailed Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **TINUVIN-1130**

Cat. No.: **B185860**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the utilization of **TINUVIN-1130**, a high-performance UV absorber, in the stabilization of transparent polymer films. These guidelines are intended to assist researchers, scientists, and professionals in the field of drug development in effectively incorporating **TINUVIN-1130** to enhance the photostability of various polymer systems.

Introduction to TINUVIN-1130

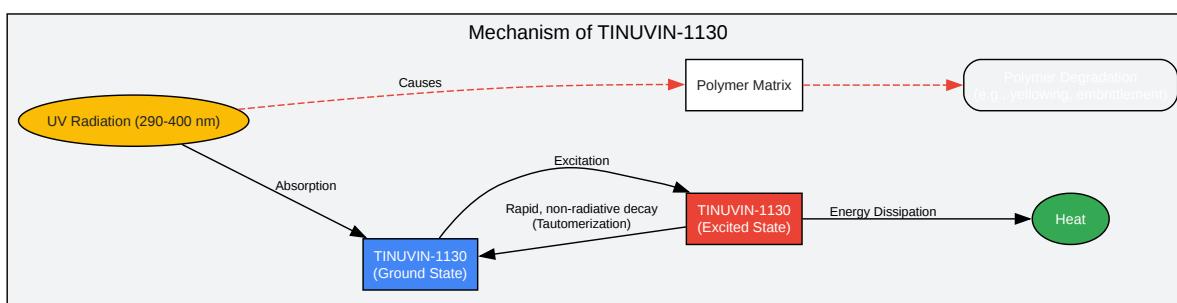
TINUVIN-1130 is a liquid hydroxyphenyl-benzotriazole based UV absorber designed to protect polymers from degradation caused by exposure to ultraviolet radiation.^{[1][2][3]} Its liquid form, high temperature resistance, and low volatility make it particularly suitable for a wide range of transparent polymer applications, including but not limited to, polycarbonate (PC), polyethylene terephthalate (PET), and acrylics.^[4] **TINUVIN-1130** offers excellent spectral coverage in both the UV-A (320-400 nm) and UV-B (290-320 nm) regions, ensuring comprehensive protection against the most damaging wavelengths of sunlight.^[1]

Chemical and Physical Properties of TINUVIN-1130

Property	Value	Reference
Chemical Class	Hydroxyphenyl-benzotriazole	[1][2][3]
Appearance	Light yellow to amber viscous liquid	[4]
Dynamic Viscosity at 20°C	7400 mPa·s	[4]
Density at 20°C	1.17 g/cm³	[4]
Solubility	Miscible with most common organic solvents; not miscible with water.	[4][5]

Mechanism of Action

TINUVIN-1130 functions by absorbing harmful UV radiation and dissipating it as harmless thermal energy. This process, known as a photostable mechanism, involves an intramolecular hydrogen bond that enables the molecule to undergo a rapid and reversible tautomerization upon absorbing UV light. This cycle of absorption and energy dissipation effectively shields the polymer matrix from the damaging effects of UV radiation, which can otherwise lead to chain scission, crosslinking, and the formation of chromophores, resulting in discoloration, loss of mechanical properties, and reduced service life of the polymer film.



[Click to download full resolution via product page](#)

Caption: Mechanism of UV protection by **TINUVIN-1130**.

Performance Data

The efficacy of **TINUVIN-1130** in preventing the photodegradation of transparent polymers has been demonstrated in various studies. The following tables summarize key performance data.

Table 1: UV-Vis Absorbance of **TINUVIN-1130**

While a complete dataset is not publicly available, technical datasheets indicate a strong absorbance in the UV-A and UV-B regions, with a significant absorption peak around 345-350 nm. The transmittance of a 40 μ m film containing varying concentrations of **TINUVIN-1130** is provided below.

TINUVIN-1130 Concentration in 40 μ m Film	Wavelength for ~10% Transmittance	Wavelength for ~50% Transmittance
0.25%	~370 nm	~380 nm
0.50%	~375 nm	~385 nm
1.0%	~380 nm	~395 nm
1.5%	~385 nm	~400 nm

Data extrapolated from graphical representations in technical datasheets.[\[6\]](#)

Table 2: Performance of **TINUVIN-1130** in an Epoxy-Diamine System

Parameter	Test Condition	Without TINUVIN-1130	With TINUVIN-1130 (concentration not specified)
Tensile Strength Reduction	800 hours of UV radiation	~30%	~11%

This data demonstrates the significant protection **TINUVIN-1130** offers to the mechanical properties of the polymer.

Table 3: Expected Performance in Polycarbonate (PC) and Polyethylene Terephthalate (PET) Films

Based on its chemical properties and performance in other polymers, the expected impact of incorporating **TINUVIN-1130** in PC and PET films is outlined below.

Polymer	Parameter	Expected Outcome with TINUVIN-1130
Polycarbonate (PC)	Yellowness Index (YI)	Significant reduction in the increase of YI upon UV exposure.
Haze		Minimal change in haze after prolonged UV exposure.
Light Transmittance		Maintenance of high light transmittance in the visible spectrum.
Polyethylene Terephthalate (PET)	Tensile Strength	Retention of a higher percentage of initial tensile strength after UV aging.
Elongation at Break		Reduced loss of flexibility and prevention of embrittlement.
Yellowness Index (YI)		Lower YI values compared to unstabilized PET films.

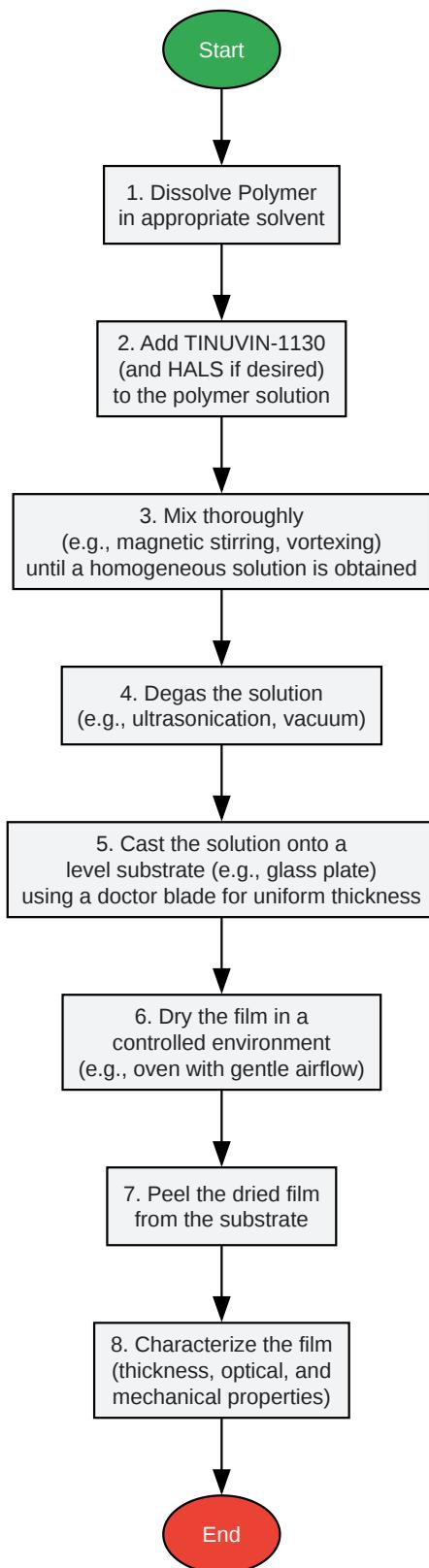
These are expected outcomes based on the known properties of **TINUVIN-1130** and its performance in similar polymer systems.

Experimental Protocols

The following protocols provide a framework for incorporating **TINUVIN-1130** into transparent polymer films and evaluating their performance.

Protocol for Preparation of Polymer Films by Solvent Casting

This protocol describes a general method for preparing transparent polymer films containing **TINUVIN-1130**. Specific parameters may need to be optimized based on the polymer and solvent system used.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for solvent casting of polymer films.

Materials and Equipment:

- Polymer resin (e.g., Polycarbonate, PET)
- Volatile solvent (e.g., dichloromethane for PC, a mixture of trifluoroacetic acid and dichloromethane for PET)
- **TINUVIN-1130**
- Optional: Hindered Amine Light Stabilizer (HALS) such as TINUVIN 292 for synergistic effects
- Glass plates or other suitable casting substrate
- Doctor blade or film applicator
- Magnetic stirrer and stir bar
- Ultrasonic bath or vacuum chamber for degassing
- Leveling table
- Drying oven with controlled temperature and ventilation

Procedure:

- Polymer Solution Preparation: a. Weigh the desired amount of polymer resin and dissolve it in a suitable volatile solvent to achieve the target concentration (e.g., 10-20% w/v). b. Stir the mixture at room temperature until the polymer is completely dissolved. This may take several hours.
- Incorporation of **TINUVIN-1130**: a. Calculate the required amount of **TINUVIN-1130** based on the weight of the polymer solids. A typical loading level is 0.5-3.0% (w/w).^[2] b. If using a HALS, calculate the desired amount (typically 0.5-2.0% w/w).^[2] c. Add **TINUVIN-1130** (and HALS, if applicable) to the polymer solution. d. Mix thoroughly until the additives are completely dissolved and the solution is homogeneous.

- Degassing: a. Degas the solution to remove any dissolved air bubbles, which can cause defects in the final film. This can be achieved by placing the solution in an ultrasonic bath for 15-30 minutes or by applying a gentle vacuum.
- Film Casting: a. Place a clean, dry glass plate on a leveling table. b. Set the gap of the doctor blade to achieve the desired film thickness. c. Pour the degassed polymer solution in a line at one end of the glass plate. d. Draw the doctor blade smoothly and at a constant speed across the plate to cast a uniform film.
- Drying: a. Initially, allow the cast film to dry at ambient temperature in a dust-free environment to allow for slow evaporation of the solvent. b. Transfer the film to a drying oven at a slightly elevated temperature (e.g., 40-60°C) to remove the residual solvent. The drying time and temperature will depend on the solvent's boiling point and the film's thickness.
- Film Removal: a. Once completely dry, carefully peel the polymer film from the glass substrate.
- Conditioning: a. Condition the films at a standard temperature and humidity (e.g., 23°C and 50% RH) for at least 24 hours before testing.

Protocol for Accelerated Weathering (ASTM G155)

This protocol outlines the procedure for evaluating the photostability of the prepared polymer films using a xenon arc apparatus.

Equipment:

- Xenon arc weathering apparatus conforming to ASTM G155.
- Sample holders.

Procedure:

- Sample Preparation: a. Cut the polymer films into appropriate dimensions for the sample holders of the xenon arc apparatus.
- Test Parameters: a. Set the test parameters according to the desired exposure conditions. A common cycle for simulating outdoor weathering is:

- Light Cycle: Continuous exposure to a xenon arc lamp with appropriate filters (e.g., daylight filters).
- Irradiance: 0.55 W/m² at 340 nm.
- Black Panel Temperature: 63 ± 2°C.
- Relative Humidity: 50 ± 10%.
- Water Spray Cycle: e.g., 18 minutes of water spray every 120 minutes of light exposure.
- Exposure: a. Mount the samples in the holders and place them in the weathering chamber.
b. Run the accelerated weathering test for a predetermined duration (e.g., 500, 1000, 2000 hours), with periodic removal of samples for evaluation.
- Evaluation: a. At specified time intervals, remove the samples and evaluate the changes in their properties as described in the following protocols.

Protocol for Measuring Yellowness Index (ASTM D1925)

This protocol describes the measurement of the yellowness index, an indicator of polymer degradation.[\[7\]](#)[\[8\]](#)

Equipment:

- Spectrophotometer or colorimeter capable of measuring tristimulus values (X, Y, Z).

Procedure:

- Calibration: a. Calibrate the instrument according to the manufacturer's instructions using a white standard of known reflectance.
- Measurement: a. Place the polymer film sample in the instrument's measurement port. b. Measure the tristimulus values (X, Y, Z) of the film. c. For transparent films, ensure the measurement is taken in transmittance mode.
- Calculation: a. Calculate the Yellowness Index (YI) using the following formula for Illuminant C and 2° observer: $YI = [100 * (1.28 * X - 1.06 * Z)] / Y$
- Analysis: a. Compare the YI of the unexposed film with that of the films exposed to UV radiation for different durations. A smaller increase in YI indicates better photostability.

Protocol for Measuring Haze and Luminous Transmittance (ASTM D1003)

This protocol is used to quantify the optical clarity of the transparent polymer films.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Equipment:

- Hazemeter or a spectrophotometer with an integrating sphere.

Procedure:

- Calibration: a. Calibrate the instrument according to the manufacturer's instructions.
- Measurement: a. Place the polymer film sample in the instrument's sample holder. b. Follow the instrument's procedure to measure the luminous transmittance and haze. c. Take at least three readings at different locations on the film and calculate the average.
- Analysis: a. Compare the haze and luminous transmittance values of the unexposed film with those of the films exposed to UV radiation. An effective UV absorber will minimize the increase in haze and the decrease in luminous transmittance.

Synergistic Effects with Hindered Amine Light Stabilizers (HALS)

For enhanced long-term stability, **TINUVIN-1130** is often used in combination with a Hindered Amine Light Stabilizer (HALS). While **TINUVIN-1130** acts as a primary UV absorber, HALS function as radical scavengers, trapping free radicals that may form within the polymer upon exposure to UV radiation that bypasses the UV absorber. This synergistic combination provides a more comprehensive protection mechanism, significantly improving the resistance of the polymer film to gloss reduction, cracking, and color change.[\[2\]](#) Recommended HALS to be used in conjunction with **TINUVIN-1130** include TINUVIN 292 or TINUVIN 123.[\[2\]](#)

Conclusion

TINUVIN-1130 is a highly effective and versatile UV absorber for enhancing the photostability of transparent polymer films. Its liquid form allows for easy incorporation into various polymer systems, and its broad UV absorption spectrum provides excellent protection against

photodegradation. By following the detailed protocols outlined in this document, researchers and scientists can effectively utilize **TINUVIN-1130** to develop durable and long-lasting transparent polymer films for a wide range of applications. For optimal performance, a combination with a HALS is recommended. Experimental trials are essential to determine the optimal concentration of **TINUVIN-1130** and any synergistic stabilizers for a specific polymer system and application.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. dispersions-resins-products.bASF.us [dispersions-resins-products.bASF.us]
- 2. dispersions-resins-products.bASF.us [dispersions-resins-products.bASF.us]
- 3. products.bASF.com [products.bASF.com]
- 4. mychem.ir [mychem.ir]
- 5. scribd.com [scribd.com]
- 6. kianresin.com [kianresin.com]
- 7. matestlabs.com [matestlabs.com]
- 8. repo.chromachecker.com [repo.chromachecker.com]
- 9. ASTM D1003 Standard Tests for Haze and Transmittance - chNSpec.net [chNSpec.net]
- 10. Haze ASTM D1003 intertek.com
- 11. ASTM D1003 Haze Meter/Transmission and Haze testing Method for Haze and Luminous Transmittance of Transparent Plastics_Plastic_UnitedTest - Material Testing Machine unitedtest.com
- To cite this document: BenchChem. [Application of TINUVIN-1130 in Transparent Polymer Films: Detailed Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b185860#application-of-tinuvin-1130-in-transparent-polymer-films>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com